

CAS number and molecular weight of dimethyl ethanediimide

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Compound of Interest

Compound Name: *Dimethyl ethanediimide*

Cat. No.: *B15400969*

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Technical Guide: Dimethyl Ethanediimide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides available data on **Dimethyl Ethanediimide**. The compound is identified as N,N-dimethylethanimidamide based on chemical database searches.

Core Chemical Data

The following table summarizes the key identifiers and molecular properties of N,N-dimethylethanimidamide, the most plausible compound corresponding to the name "**dimethyl ethanediimide**."

Parameter	Value	Source
CAS Number	2909-14-0	[1]
Molecular Formula	C ₄ H ₁₀ N ₂	[1]
Molecular Weight	86.14 g/mol	[1]
IUPAC Name	N,N-dimethylethanimidamide	[1]
Synonyms	N'-dimethylacetamidine	[1]

Experimental Protocols and Methodologies

A comprehensive search of scientific literature and chemical databases did not yield specific experimental protocols for the synthesis or application of **dimethyl ethanediimide** (or N,N-dimethylethanimidamide). Further research is required to ascertain established laboratory procedures for this compound.

Signaling Pathways and Biological Activity

There is currently no available information in the searched scientific literature regarding the role of **dimethyl ethanediimide** (or N,N-dimethylethanimidamide) in any biological signaling pathways. Investigations into its potential interactions with cellular signaling cascades have not been reported in the available resources.

Due to the absence of data on associated experimental workflows or signaling pathways, no visualizations in the DOT language can be provided at this time.

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References

- 1. Ethanimidamide, N,N-dimethyl- | C₄H₁₀N₂ | CID 6394935 - PubChem [pubchem.ncbi.nlm.nih.gov]
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